

Physicochemical Properties of 7,4'-Dihydroxy-8-methylflavan: A Technical Guide

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Compound of Interest

Compound Name: 7,4'-Dihydroxy-8-methylflavan

Cat. No.: B161241

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Abstract

7,4'-Dihydroxy-8-methylflavan is a naturally occurring flavan found in the red resin of *Dracaena cochinchinensis*.^[1] This compound has garnered significant interest within the scientific community due to its demonstrated biological activities, including the promotion of osteogenic differentiation of mesenchymal stem cells and notable free radical scavenging properties.^{[1][2][3]} This technical guide provides a comprehensive overview of the known physicochemical properties of **7,4'-Dihydroxy-8-methylflavan**, alongside detailed experimental protocols for their determination. Furthermore, it explores the potential signaling pathways involved in its biological functions, offering a valuable resource for researchers in drug discovery and development.

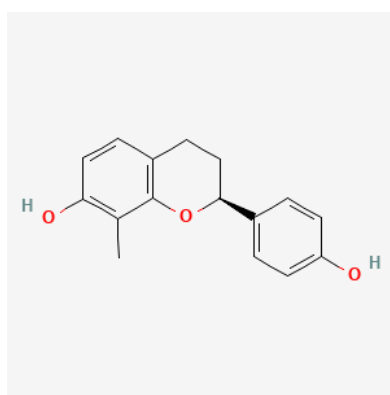
Chemical and Physical Properties

This section details the fundamental chemical and physical characteristics of **7,4'-Dihydroxy-8-methylflavan**. While experimental data for some properties are not readily available in the current literature, this guide provides the established information and outlines protocols for the experimental determination of the missing values.

Chemical Identity

Property	Value	Source
IUPAC Name	(2S)-2-(4-hydroxyphenyl)-8-methyl-3,4-dihydro-2H-chromen-7-ol	[4]
CAS Number	82925-55-1	[5]
Molecular Formula	C ₁₆ H ₁₆ O ₃	[4][5]
Molecular Weight	256.30 g/mol	[5][6]

Chemical Structure



PubChem CID: 442361

Physicochemical Data

A comprehensive summary of the available and predicted physicochemical data for **7,4'-Dihydroxy-8-methylflavan** is presented in Table 2. It is important to note the absence of experimentally determined values for several key parameters.

Property	Experimental Value	Predicted Value	Source
Melting Point	Not Available	-	
Boiling Point	Not Available	-	
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone	-	[2][3]
pKa	Not Available	-	
logP (Octanol/Water)	Not Available	-	

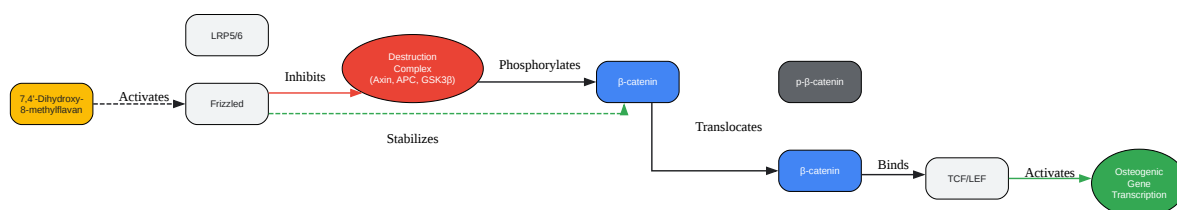
Biological Activity and Signaling Pathways

7,4'-Dihydroxy-8-methylflavan exhibits promising biological activities, primarily centered around bone regeneration and antioxidant effects.

Osteogenic Differentiation

7,4'-Dihydroxy-8-methylflavan has been shown to significantly promote the osteogenic differentiation of mesenchymal stem cells (MSCs). [2][3] This is evidenced by its ability to increase the activity of alkaline phosphatase (ALP), a key early marker of osteoblast differentiation. [2][3] While the precise signaling pathways for this specific flavan have not been fully elucidated, research on structurally similar flavonoids, such as 7,8-dihydroxyflavone, suggests the potential involvement of the Wnt/ β -catenin and Nrf2/HO-1 signaling pathways.

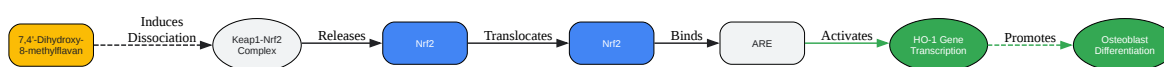
The Wnt/ β -catenin pathway is a critical regulator of osteoblast differentiation and bone formation. [7][8][9][10] It is hypothesized that **7,4'-Dihydroxy-8-methylflavan** may activate this pathway, leading to the nuclear translocation of β -catenin and subsequent transcription of osteogenic genes.



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Caption: Proposed Wnt/β-catenin signaling pathway activation by **7,4'-Dihydroxy-8-methylflavan**.

The Nrf2/HO-1 pathway is a key regulator of cellular antioxidant responses and has also been implicated in osteoblast differentiation.[11][12][13][14][15] Activation of Nrf2 leads to the expression of antioxidant enzymes like heme oxygenase-1 (HO-1), which can protect osteoblasts from oxidative stress and promote their function.



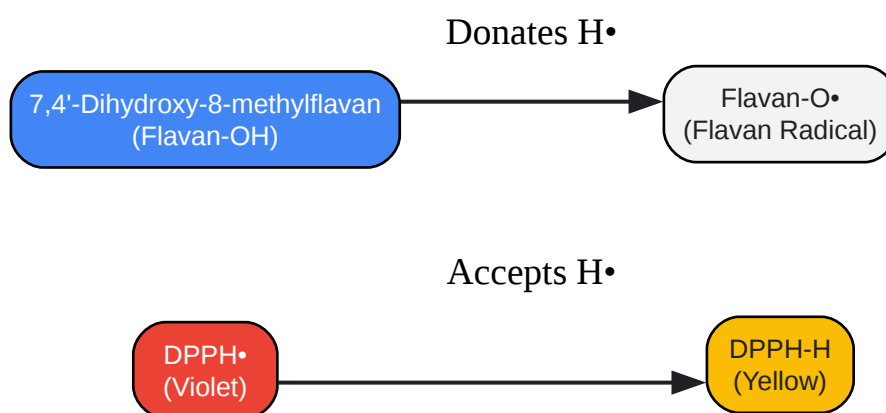
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Caption: Proposed Nrf2/HO-1 signaling pathway in osteogenic differentiation.

Free Radical Scavenging Activity

7,4'-Dihydroxy-8-methylflavan has demonstrated free radical scavenging properties, as determined by the DPPH (2,2-diphenyl-1-picrylhydrazyl) assay.[2] This antioxidant activity is attributed to the presence of hydroxyl groups on the flavan backbone, which can donate a hydrogen atom to stabilize free radicals.

The DPPH radical is a stable free radical with a deep violet color. When it accepts a hydrogen atom from an antioxidant, it is reduced to DPPH-H, a non-radical species that is yellow. The degree of color change is proportional to the radical scavenging activity of the compound.



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